

Cefditoren Pivoxil: A Technical Analysis of its Activity Against β -Lactamase Producing Organisms

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Compound of Interest

Compound Name: Cefditoren Pivoxil

Cat. No.: B1668825

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This technical guide provides an in-depth analysis of **Cefditoren Pivoxil**, an oral third-generation cephalosporin, and its efficacy against a range of β -lactamase-producing bacteria. Cefditoren is recognized for its broad spectrum of activity against common Gram-positive and Gram-negative pathogens and its stability in the presence of many common β -lactamases, which are a primary mechanism of resistance to β -lactam antibiotics.[1][2][3][4] This document synthesizes in-vitro susceptibility data, details relevant experimental methodologies, and visualizes key mechanisms and workflows to serve as a comprehensive resource.

Mechanism of Action and Structural Stability

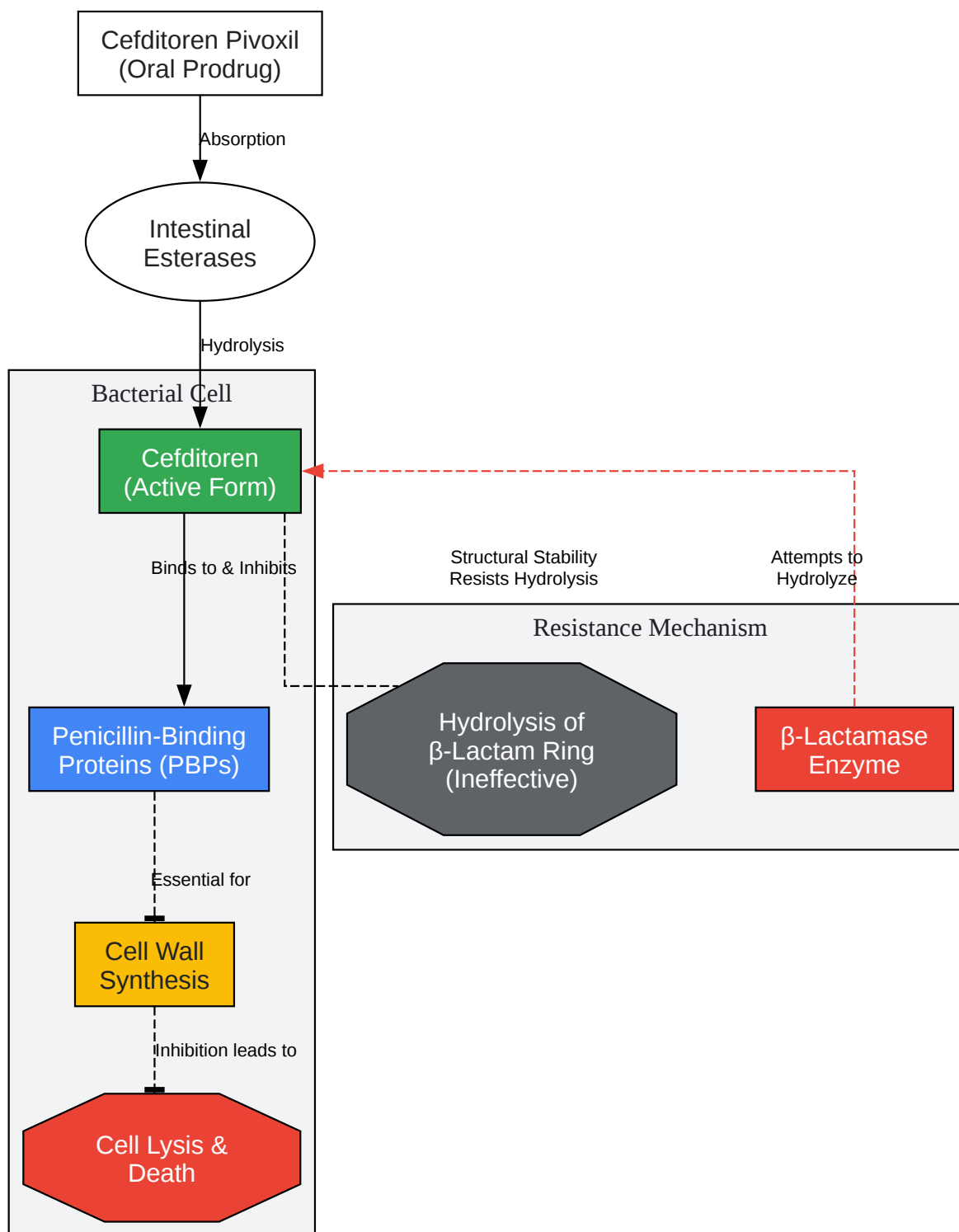
Cefditoren Pivoxil is a prodrug that is absorbed orally and rapidly hydrolyzed by intestinal esterases to its active form, cefditoren.[5] The bactericidal activity of cefditoren stems from the inhibition of bacterial cell wall synthesis through its high affinity for Penicillin-Binding Proteins (PBPs).[6][7][8]

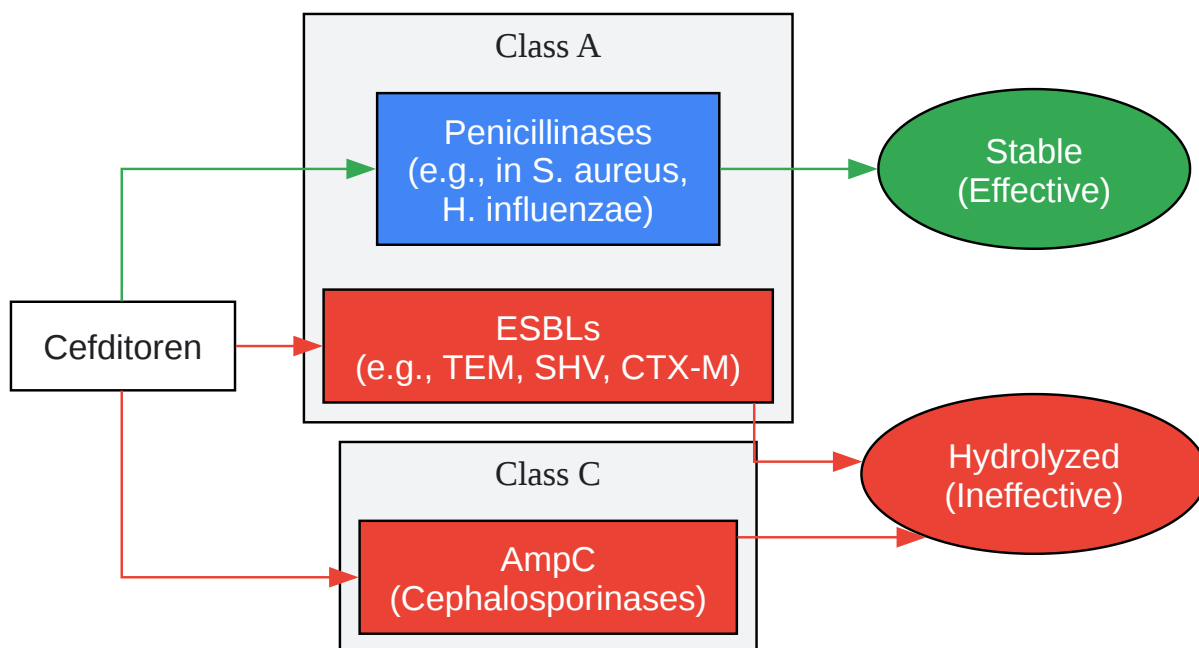
Cefditoren's molecular structure is key to its stability against many β -lactamases.[9] It features:

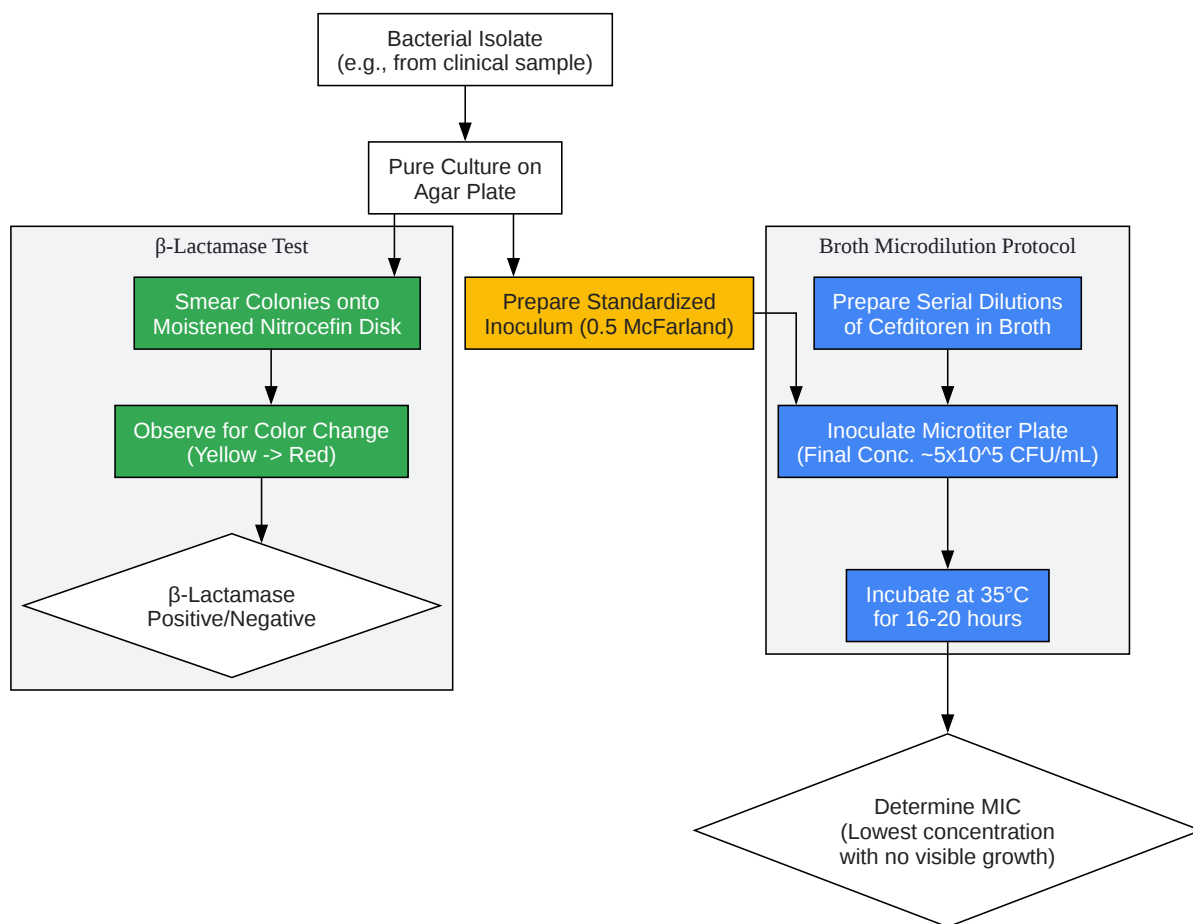
- An aminothiazole group, which enhances its activity against Gram-negative bacteria.[9]
- A methoxyimino group, which confers stability against hydrolysis by a variety of β -lactamases, including common penicillinases and some cephalosporinases.[7][9]

- A methylthiazole group that enhances its activity against Gram-positive organisms.[9]

This inherent stability allows cefditoren to remain effective against organisms that have acquired resistance to other β -lactam antibiotics through the production of these enzymes.







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